

In-Depth Technical Guide to Rhodium Triiodide (RhI₃)

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Compound of Interest

Compound Name: Rhodium triiodide

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This guide provides a comprehensive overview of the chemical formula, structure, and synthesis of **rhodium triiodide** (RhI₃), a compound of increasing interest in catalysis and materials science.

Chemical Formula and General Properties

Rhodium triiodide is an inorganic compound with the chemical formula RhI₃.^[1] It is a black, crystalline solid.^{[1][2]} Unlike other rhodium(III) halides, it is known only in its anhydrous form and does not form hydrates.^[1]

Crystal Structure

Rhodium triiodide crystallizes in a monoclinic system and adopts the aluminum chloride (AlCl₃) crystal structure motif.^[2] This structure consists of a cubic close-packed array of iodide ions, with rhodium ions occupying one-third of the octahedral interstices, forming a layered structure.^[1]

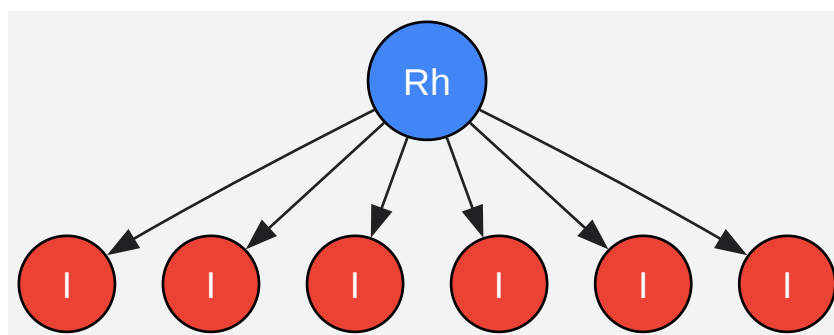
Crystallographic Data

The crystallographic data for **rhodium triiodide** has been determined by X-ray diffraction. The unit cell parameters from the Inorganic Crystal Structure Database (ICSD) entry 541773 are summarized in the table below.^[3]

Crystallographic Parameter	Value
Crystal System	Monoclinic
Space Group	C2/m
a	6.83 Å
b	11.72 Å
c	6.77 Å
α	90°
β	109.30°
γ	90°
Unit Cell Volume	511.47 Å ³

Molecular Structure Visualization

The following diagram, generated using the DOT language, illustrates a simplified representation of the connectivity within a fragment of the **rhodium triiodide** crystal lattice, showing the octahedral coordination of a central rhodium atom by six iodine atoms.



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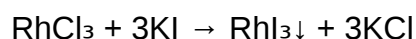
Caption: Octahedral coordination of Rhodium by Iodine in RhI_3 .

Experimental Protocols

Synthesis of Rhodium Triiodide

A common laboratory-scale synthesis of **rhodium triiodide** involves the reaction of an aqueous solution of a rhodium(III) halide with an excess of potassium iodide.^[1]

Reaction:



Detailed Protocol:

- **Dissolution:** Dissolve rhodium(III) chloride hydrate ($\text{RhCl}_3 \cdot x\text{H}_2\text{O}$) in deionized water to create an aqueous solution.
- **Addition of Precipitant:** To the rhodium chloride solution, add an aqueous solution of potassium iodide (KI). An excess of potassium iodide is typically used to ensure complete precipitation of the **rhodium triiodide**.
- **Reaction and Precipitation:** Stir the mixture at a constant temperature for a period of approximately 3 hours. A black precipitate of **rhodium triiodide** will form.
- **Isolation:** Collect the black precipitate by filtration.
- **Washing:** Wash the collected solid with deionized water to remove soluble impurities, such as potassium chloride.
- **Drying:** Dry the purified **rhodium triiodide** solid in a vacuum oven to remove any residual water.

A patent describes a method for producing high-purity rhodium iodide by reacting a rhodium chloride water solution with hydroiodic acid under microwave radiation.^{[4][5]} Following the reaction, oxidizing gases are introduced to convert excess iodide ions into iodine, which is then washed away with an organic solvent.^{[4][5]}

Applications in Research and Development

Rhodium triiodide serves as a precursor for the synthesis of various rhodium-based catalysts. These catalysts are employed in a range of organic transformations, including carbonylation and carboamination reactions. For instance, RhI_3 has been demonstrated to be an effective catalyst for the intramolecular carboamination of alkynes.

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